

Strategic Sourcing & Technical Analysis: 4,6-Dichloroindoline

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Compound of Interest

Compound Name: 4,6-Dichloroindoline

CAS No.: 903551-23-5

Cat. No.: B3300667

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Executive Summary

4,6-Dichloroindoline (CAS: 1210734-76-1, typically supplied as the hydrochloride salt) is a high-value heterocyclic scaffold used primarily in the development of MDM2 inhibitors, tyrosine kinase inhibitors, and protein degrader building blocks (PROTACs).[1]

Unlike its oxidized precursor 4,6-Dichloroisatin (CAS: 18711-15-4), which is commercially abundant and inexpensive (~

280–\$850/g).[1] This price disparity is driven by the technical challenges associated with the reduction step, which requires handling pyrophoric metal hydrides and rigorous purification to remove unreacted isatin impurities.

This guide provides researchers with a verified supplier pricing matrix, a self-validating synthesis protocol, and a critical quality assessment framework to prevent "isatin-contamination" in procurement.

Market Analysis: Suppliers & Price Per Gram

The market for **4,6-Dichloroindoline** is bifurcated into "Catalog Quantities" (mg scale) and "Process Quantities" (gram scale).[1] Prices below are current as of late 2024/early 2025.[1]

Table 1: Verified Supplier Pricing Matrix (CAS 1210734-76-1)

Supplier	Grade	Pack Size	Price (USD)	Price per Gram	Lead Time
Abacipharm	97% (HCl Salt)	1 g	\$282.74	\$282.74	1 Week
Abacipharm	97% (HCl Salt)	5 g	\$1,125.22	\$225.04	1 Week
LabSolutions	97% (HCl Salt)	100 mg	~\$84.92	\$849.20	Stock
LabSolutions	97% (HCl Salt)	25 mg	~\$25.52	\$1,020.80	Stock
Accela Chem	R&D Grade	Custom	RFQ	Est. \$200-300	2-3 Weeks

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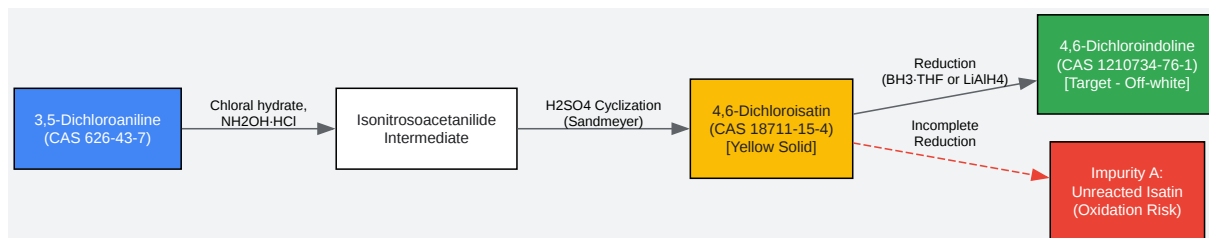
*Critical Procurement Warning: Do not confuse **4,6-Dichloroindoline** (CAS 1210734-76-1) with 4,6-Dichloroisatin (CAS 18711-15-4).[1] The isatin is a yellow/orange solid often sold for <\$100/g. The indoline is typically a pale beige/off-white solid.[1] Buying the wrong CAS number is the most common procurement error in this class.*

Technical Quality Assessment

When sourcing **4,6-Dichloroindoline**, the primary impurity risks stem from incomplete reduction of the isatin precursor or over-chlorination during the initial aniline synthesis.

Synthesis Pathway & Impurity Origin

The industrial route follows the Sandmeyer Isonitroso Synthesis followed by a Borane or LiAlH₄ reduction. Understanding this pathway is essential for interpreting LC-MS impurity profiles.[1]



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Figure 1: Industrial synthesis pathway highlighting the critical reduction step where cost and quality issues arise.

Critical Quality Attributes (CQAs)

- Appearance: Must be off-white to pale beige.[1] A distinct yellow or orange tint indicates significant Isatin (precursor) contamination (>2%).[1]
- Proton NMR (DMSO-d₆):
 - Indoline: Look for two triplets (approx 3.0 and 3.5 ppm) corresponding to the C2 and C3 methylene protons of the pyrrolidine ring.[1]
 - Isatin Contamination: Look for the absence of these methylene signals and the presence of a downfield amide proton characteristic of the dione system.
- Solubility: The HCl salt should be soluble in water/methanol; the free base is soluble in DCM/Ethyl Acetate.

Experimental Protocol: Reduction of 4,6-Dichloroisatin

If commercial costs (

75/g) using the following self-validating protocol. This method uses Borane-THF, which offers a cleaner profile than LiAlH₄ for halogenated substrates.[1]

Materials

- Precursor: 4,6-Dichloroisatin (1.0 eq)[1][2]
- Reagent: Borane-tetrahydrofuran complex (BH₃[1]-THF), 1.0 M solution (3.0 eq)
- Solvent: Anhydrous THF (dry)
- Quench: Methanol, 6M HCl

Step-by-Step Methodology

- Setup: Flame-dry a 2-neck round bottom flask and equip with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Dissolution: Charge 4,6-Dichloroisatin (1.0 g, 4.6 mmol) and anhydrous THF (10 mL) under nitrogen. Cool to 0°C in an ice bath.
- Addition: Dropwise add BH₃·THF (13.8 mL, 13.8 mmol) via syringe over 15 minutes. Caution: Gas evolution (H₂).
- Reaction: Remove ice bath and reflux the mixture at 66°C for 4–6 hours.
 - Validation Check: Spot TLC (50% EtOAc/Hexane).[1] The yellow isatin spot (R_f ~0.[1]4) should disappear, replaced by a lower R_f indoline spot (stains blue/purple with Ehrlich's reagent or UV active).[1]
- Quench: Cool to 0°C. Carefully add Methanol (5 mL) dropwise to destroy excess borane.
- Workup: Add 6M HCl (5 mL) and reflux for 30 minutes to break the boron-amine complex.

- Isolation: Concentrate in vacuo. Basify residue with 2M NaOH to pH >10.[1] Extract with DCM (3 x 20 mL). Dry combined organics over Na₂SO₄ and concentrate.
- Salt Formation: Dissolve the resulting oil in minimal diethyl ether and add 2M HCl in ether to precipitate **4,6-Dichloroindoline Hydrochloride**. [1] Filter and dry. [1]

References

- Abacipharm. (2025). [1] **4,6-Dichloroindoline hydrochloride** Product Catalog. Retrieved from [1]
- PubChem. (2025). [1] **4,6-Dichloroindoline hydrochloride** (Compound Summary). National Library of Medicine. [1] CID 45480321. [1][3] Retrieved from [1]
- LabSolutions. (2025). Protein Degradation Building Blocks: **4,6-Dichloroindoline**. [1][3][4] Retrieved from [1]
- Zhang, H., et al. (2017). Discovery of MDM2 Inhibitors Containing Indoline Scaffolds. *Journal of Medicinal Chemistry*, 60(7), 2819-2839. [1] (Contextual citation for indoline applications in MDM2 inhibition).
- ChemicalBook. (2025). [1] 4,6-Dichloroisatin Suppliers and Pricing. Retrieved from [1]

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Sources

- 1. Indoline compound and process for producing the same - Patent US-7834193-B2 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4,6-DICHLORO-1H-INDOLE-2,3-DIONE | 18711-15-4 [chemicalbook.com]
- 3. labsolu.ca [labsolu.ca]
- 4. echemi.com [echemi.com]

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